

Navigating the Safe Disposal of (S)-4-Phenylloxazolidin-2-one: A Procedural Guide

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Compound of Interest

Compound Name: (S)-4-Phenylloxazolidin-2-one

Cat. No.: B032377

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For researchers, scientists, and professionals in drug development, the responsible management of chemical waste is a cornerstone of laboratory safety and environmental stewardship. This guide provides essential, immediate safety and logistical information for the proper disposal of **(S)-4-Phenylloxazolidin-2-one**, a chiral auxiliary widely used in asymmetric synthesis. Adherence to these procedures is critical to mitigate risks and ensure compliance with regulatory standards.

Immediate Safety and Hazard Information

(S)-4-Phenylloxazolidin-2-one is classified as harmful if swallowed.[1][2][3] Standard safety protocols should be strictly followed during handling and disposal. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or aerosols.

Quantitative Data Summary

A summary of the key physical and chemical properties of **(S)-4-Phenylloxazolidin-2-one** is presented below. This data is essential for understanding its behavior and for the safe planning of disposal procedures.

| Property | Value |
|----------------------------------|--|
| CAS Number | 99395-88-7 |
| Molecular Formula | C ₉ H ₉ NO ₂ |
| Molecular Weight | 163.17 g/mol [4] |
| Appearance | White to off-white crystalline powder [5] |
| Melting Point | 129-132 °C [2][5] |
| Solubility | Soluble in chloroform and methanol [1] |
| Hazard Statements | H302: Harmful if swallowed [1][2][3] |
| Disposal Precautionary Statement | P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations [1][2][3] |

Step-by-Step Disposal Protocol

The primary recommended method for the disposal of **(S)-4-Phenylloxazolidin-2-one** is through a licensed hazardous waste management company.[\[1\]\[6\]](#) Chemical neutralization protocols for this specific compound are not readily available in standard safety literature, and therefore, on-site treatment is not advised without expert consultation and validation.

1. Waste Collection and Segregation:

- Solid Waste: Collect pure **(S)-4-Phenylloxazolidin-2-one**, as well as any non-recyclable materials contaminated with it (e.g., weighing boats, contaminated gloves, filter paper), in a designated and clearly labeled hazardous waste container.
- Solutions: If the compound is in a solvent, collect it in a separate, compatible, and clearly labeled hazardous waste container for liquid chemical waste. Do not mix with other incompatible waste streams.
- Labeling: Ensure all waste containers are accurately labeled with the full chemical name "**(S)-4-Phenylloxazolidin-2-one**," the relevant hazard pictograms (e.g., exclamation mark for

"Harmful"), and the date of accumulation.

2. Storage of Waste:

- Store the sealed hazardous waste containers in a cool, dry, and well-ventilated secondary containment area, away from incompatible materials.[1]
- Ensure the storage area is secure and accessible only to authorized personnel.

3. Accidental Spill Cleanup:

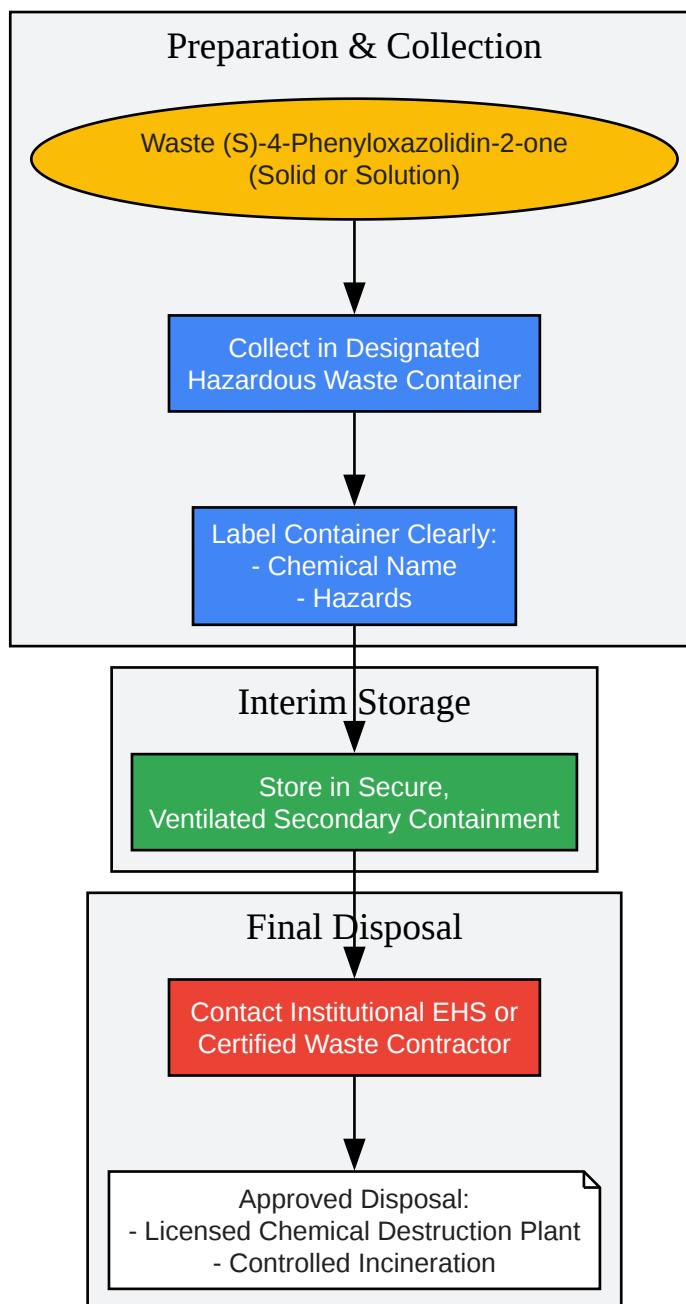
- In the event of a spill, avoid generating dust.[4][6]
- Wearing appropriate PPE, carefully sweep up the solid material and place it into a suitable, closed container for disposal.[1][4]
- Prevent the spilled material from entering drains or waterways.[1]

4. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste management contractor.
- The material will likely be disposed of via controlled incineration or at a licensed chemical destruction plant.[1]
- Crucially, do not dispose of **(S)-4-Phenylloxazolidin-2-one** down the drain or in regular trash.[1]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **(S)-4-Phenylloxazolidin-2-one**.



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Caption: Disposal workflow for **(S)-4-Phenylloxazolidin-2-one**.

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